

# Personal protective equipment for handling LY2365109

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## Compound of Interest

Compound Name: LY2365109

Cat. No.: B1246832

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## Essential Safety and Handling Guide for LY2365109

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **LY2365109**, a potent and selective GlyT1 inhibitor. This document provides immediate, procedural, and step-by-step guidance to ensure laboratory safety and operational integrity.

**LY2365109** hydrochloride is a potent and selective inhibitor of the glycine transporter 1 (GlyT1), with an IC<sub>50</sub> of 15.8 nM for glycine uptake in cells over-expressing human GlyT1a.<sup>[1]</sup> It is intended for laboratory research use only and is not for human or veterinary use. Adherence to strict safety protocols is essential when handling this compound.

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **LY2365109** to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

| Body Part   | Required PPE        | Specifications   |
|-------------|---------------------|--|
| Eyes        | Safety Goggles      | Must have side-shields to protect against splashes.  |
| Hands       | Protective Gloves   | Chemically resistant, impervious gloves are recommended. Inspect gloves for integrity before each use. |
| Body        | Impervious Clothing | A lab coat or other protective clothing to prevent skin contact.                                       |
| Respiratory | Suitable Respirator | Use in a well-ventilated area. If dust or aerosols may be generated, a respirator is necessary.        |

## Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **LY2365109** and ensuring a safe laboratory environment.

### Handling Procedures:

- Preparation: Before handling, ensure that an accessible safety shower and eye wash station are available.[\[2\]](#)
- Ventilation: Always handle **LY2365109** in a well-ventilated area, preferably within a laboratory fume hood to avoid inhalation of dust or vapors.[\[2\]](#)[\[3\]](#)
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing.[\[2\]](#)[\[3\]](#) Do not eat, drink, or smoke in the handling area.[\[2\]](#)
- Weighing and Aliquoting: When weighing the powdered form, do so carefully to avoid the formation of dust.

- **Solution Preparation:** For creating stock solutions, newly opened, hygroscopic DMSO is recommended.[1] If precipitation occurs during preparation, heating and/or sonication can be used to aid dissolution.
- **Post-Handling:** Wash hands and any exposed skin thoroughly with soap and water after handling.[2]

## Storage Conditions:

- **Powder:** Store the solid compound at -20°C in a tightly sealed container, away from moisture.[1][2]
- **In Solvent:**
  - Store at -80°C for up to 6 months.[1]
  - Store at -20°C for up to 1 month.[1]
  - Ensure the container is sealed and protected from moisture.

## Disposal Plan

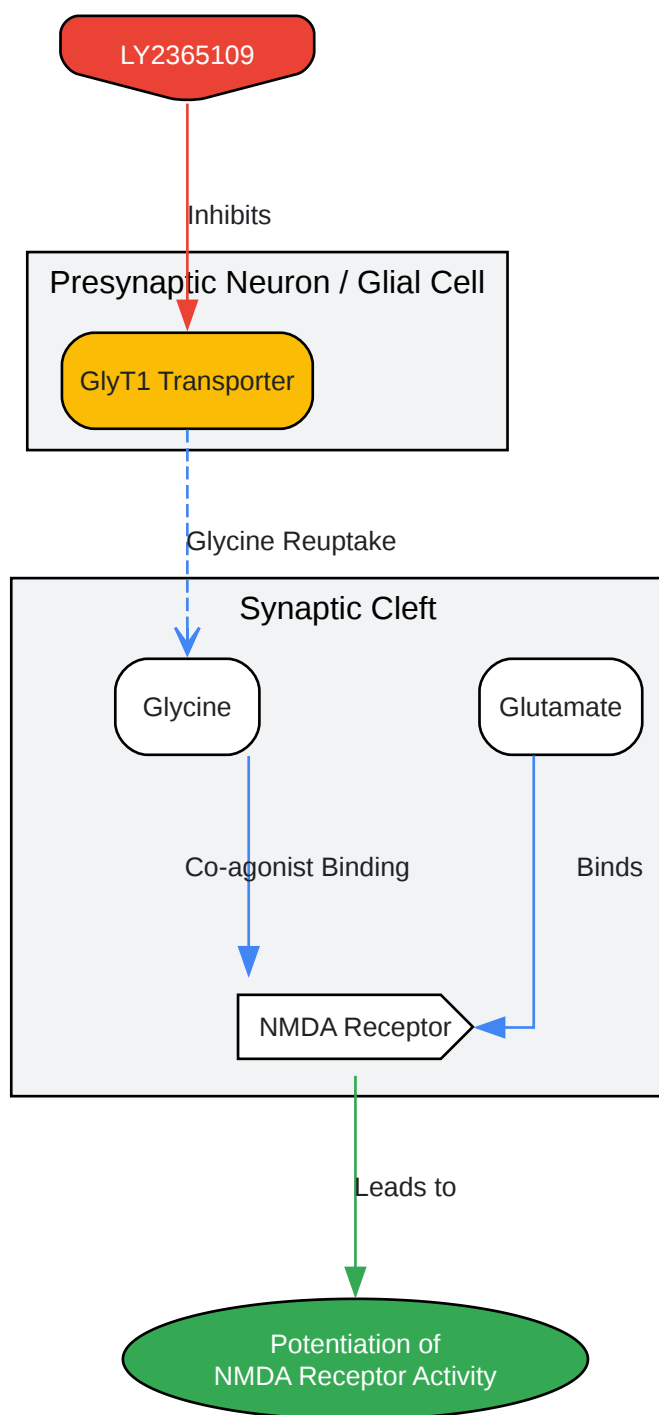
All waste materials containing **LY2365109** must be disposed of in accordance with local, state, and federal regulations.

- **Waste Collection:** Collect all contaminated materials, including empty containers, used gloves, and other disposable PPE, in a designated and clearly labeled hazardous waste container.
- **Spill Management:**
  - In case of a spill, evacuate the area and ensure adequate ventilation.[2]
  - Wear full personal protective equipment.[2]
  - For liquid spills, absorb with a non-combustible material such as diatomite or universal binders.[2]

- For solid spills, carefully sweep up the material to avoid creating dust.
- Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[2]
- Final Disposal: Dispose of the collected waste through an approved waste disposal plant.[2]  
Do not allow the chemical to enter drains or water courses.[2]

## Signaling Pathway and Mechanism of Action

**LY2365109** acts as a selective inhibitor of the glycine transporter 1 (GlyT1). GlyT1 is responsible for the reuptake of glycine from the synaptic cleft. By inhibiting GlyT1, **LY2365109** increases the extracellular concentration of glycine. Glycine is a co-agonist at the N-methyl-D-aspartate (NMDA) receptor, a key receptor in glutamatergic neurotransmission.[4][5] The enhanced availability of glycine potentiates NMDA receptor activity.



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Mechanism of action of **LY2365109** as a GlyT1 inhibitor.

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